

# Application Notes and Protocols for Bicalutamide-d4 Stock Solution

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## Compound of Interest

Compound Name: Bicalutamide-d4

Cat. No.: B563003

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These application notes provide detailed protocols for the preparation and storage of **Bicalutamide-d4** stock solutions, a critical component for accurate and reproducible in vitro and in vivo studies. **Bicalutamide-d4**, a deuterated analog of the non-steroidal anti-androgen Bicalutamide, is commonly used as an internal standard in quantitative bioanalytical assays.

## Physicochemical Properties and Solubility

**Bicalutamide-d4** is a white to off-white solid.<sup>[1]</sup> Proper stock solution preparation is crucial due to its low aqueous solubility. The compound is practically insoluble in water but soluble in several organic solvents.<sup>[2][3][4]</sup>

Table 1: Solubility of Bicalutamide in Organic Solvents

Solvent	Solubility (approx.)
Dimethyl Sulfoxide (DMSO)	≥ 50 mg/mL[5]
Dimethylformamide (DMF)	20 mg/mL[6]
Acetone	Soluble[2][4]
Tetrahydrofuran (THF)	Soluble[2][4]
Ethanol	1 - 7 mg/mL[4][6]
Methanol	Sparingly soluble[2] / Soluble
Chloroform	Slightly soluble[2]

Note: Data primarily refers to Bicalutamide, but is a reliable proxy for **Bicalutamide-d4** due to their structural similarity.

## Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps for preparing a 10 mM stock solution of **Bicalutamide-d4** in DMSO.

Materials:

- **Bicalutamide-d4** (solid form)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettors and sterile tips

Procedure:

- **Equilibration:** Allow the vial of solid **Bicalutamide-d4** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Bicalutamide-d4**. For example, for 1 mL of a 10 mM stock solution, weigh 4.344 mg (Molecular Weight: 434.40 g/mol ).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube containing the **Bicalutamide-d4**. For a 10 mM solution, if you weighed 4.344 mg, add 1 mL of DMSO.
- **Dissolution:** Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid dissolution, but avoid excessive heat.
- **Verification:** Visually inspect the solution to ensure there are no undissolved particulates. The solution should be clear.
- **Aliquoting:** For long-term storage and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile tubes.

## Storage and Stability

Proper storage is essential to maintain the integrity and stability of **Bicalutamide-d4** stock solutions.

Table 2: Recommended Storage Conditions

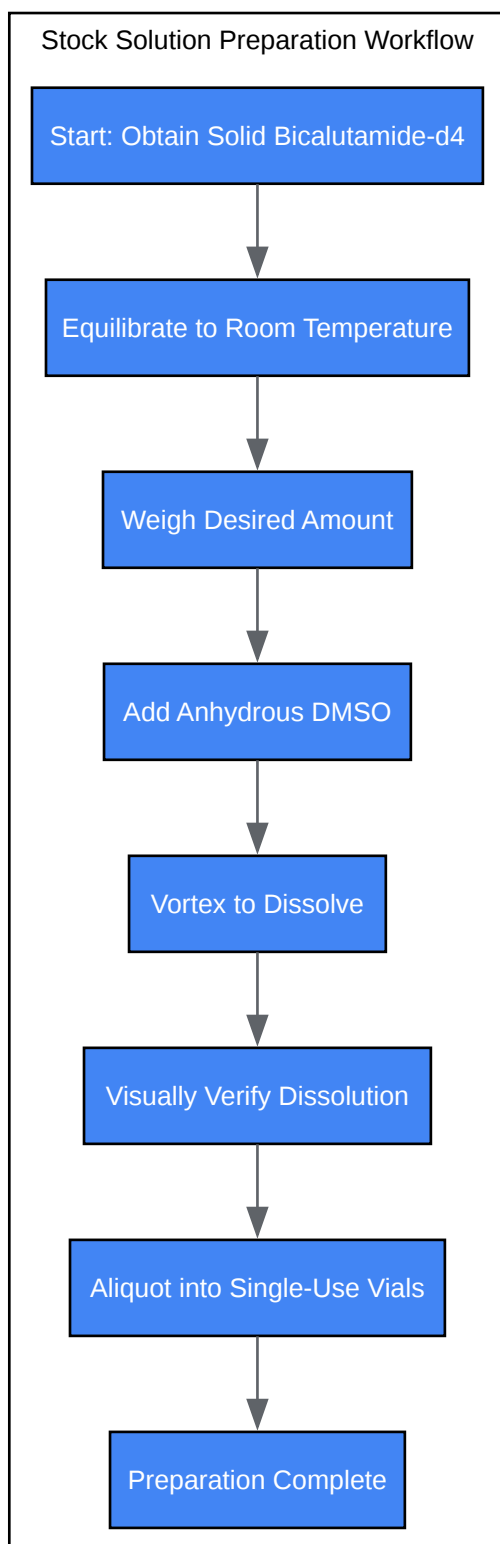
Form	Storage Temperature	Stability	Container
Solid	-20°C[6]	≥ 4 years[6]	Original, tightly sealed vial
Stock Solution (in DMSO)	-20°C	Up to 6 months[5]	Tightly sealed, light-protecting vials
Stock Solution (in Ethanol/DMF)	-20°C	Up to 6 months[5]	Tightly sealed, light-protecting vials
Aqueous Solutions	Not Recommended	≤ 1 day[6]	N/A

#### Key Storage Recommendations:

- Solid Compound: Store the solid **Bicalutamide-d4** at -20°C in its original, tightly sealed container.[\[6\]](#)
- Stock Solutions: Aliquot and store stock solutions at -20°C. Avoid repeated freeze-thaw cycles.
- Aqueous Solutions: Bicalutamide and its deuterated form are sparingly soluble and unstable in aqueous buffers.[\[6\]](#) It is not recommended to store aqueous solutions for more than one day.[\[6\]](#) For experiments requiring aqueous dilutions, prepare them fresh from the organic stock solution immediately before use.

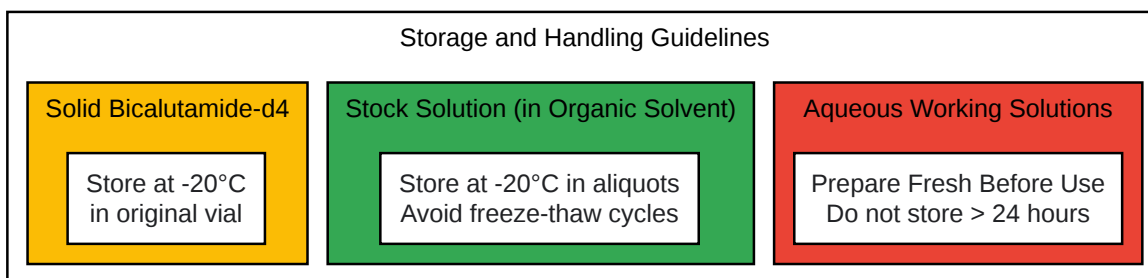
## Visualizing the Workflow and Storage Guidelines

To further clarify the experimental process and storage best practices, the following diagrams have been generated.



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Caption: Workflow for **Bicalutamide-d4** Stock Solution Preparation.



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Caption: Recommended Storage Conditions for **Bicalutamide-d4**.

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